

NCGC00138783 TFA solubility in DMSO and PBS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NCGC00138783 TFA

Cat. No.: B10856936

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Technical Support Center: NCGC00138783 TFA

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for working with **NCGC00138783 TFA**, a selective inhibitor of the CD47/SIRP α interaction.^{[1][2]}

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **NCGC00138783 TFA** in DMSO?

A1: **NCGC00138783 TFA** is soluble in dimethyl sulfoxide (DMSO). Published data indicates a solubility of up to 50 mg/mL in DMSO with the assistance of ultrasonication and warming to 60°C.^{[2][3]} It is important to use newly opened, non-hygroscopic DMSO, as moisture can significantly impact the solubility of the product.^{[2][3]}

Q2: What is the recommended solvent for in vivo studies?

A2: For in vivo experiments, a common vehicle is a mixture of 10% DMSO and 90% Corn Oil. In this vehicle, a solubility of at least 1.25 mg/mL has been reported.^{[2][3]} It is recommended to first prepare a stock solution in DMSO and then dilute it with corn oil.

Q3: Is **NCGC00138783 TFA** soluble in PBS?

A3: There is currently no readily available data on the solubility of **NCGC00138783 TFA** in Phosphate-Buffered Saline (PBS). As a small molecule inhibitor, it is likely to have low aqueous solubility. For experiments requiring an aqueous buffer, it is advisable to first dissolve the

compound in a minimal amount of DMSO and then perform a serial dilution into the desired aqueous buffer. However, precipitation may occur at higher concentrations, and it is crucial to visually inspect the solution for any particulates.

Q4: How should **NCGC00138783 TFA** be stored?

A4: For long-term storage, it is recommended to store **NCGC00138783 TFA** as a solid at 4°C, sealed and protected from moisture and light.^[2] Stock solutions in solvent can be stored at -80°C for up to 6 months or at -20°C for up to 1 month, also sealed and protected from moisture and light.^[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed when diluting DMSO stock solution in aqueous buffer (e.g., PBS).	The compound has low aqueous solubility.	- Increase the percentage of DMSO in the final solution.- Decrease the final concentration of the compound.- Consider using a different co-solvent or a surfactant-based formulation, but validate its compatibility with your experimental system.
Difficulty dissolving the compound in DMSO.	- The DMSO may have absorbed moisture.- Insufficient energy to break the crystal lattice.	- Use a fresh, unopened vial of anhydrous DMSO. ^{[2][3]} - Gently warm the solution up to 60°C and use an ultrasonic bath to aid dissolution. ^{[2][3]}
Inconsistent experimental results.	- Incomplete dissolution of the compound.- Degradation of the compound in solution.	- Visually inspect the solution for any precipitate before each use.- Prepare fresh working solutions for each experiment from a frozen stock. ^[2]

Quantitative Solubility Data

Solvent	Concentration	Conditions
DMSO	50 mg/mL (80.96 mM)	Ultrasonic and warming to 60°C.[2][3]
10% DMSO / 90% Corn Oil	≥ 1.25 mg/mL (2.02 mM)	Prepare a 12.5 mg/mL stock in DMSO first, then dilute.[2][3]

Experimental Protocols

Protocol for Preparation of **NCGC00138783 TFA** for In Vivo Administration

This protocol describes the preparation of a 1.25 mg/mL working solution in a 10% DMSO and 90% Corn Oil vehicle.

Materials:

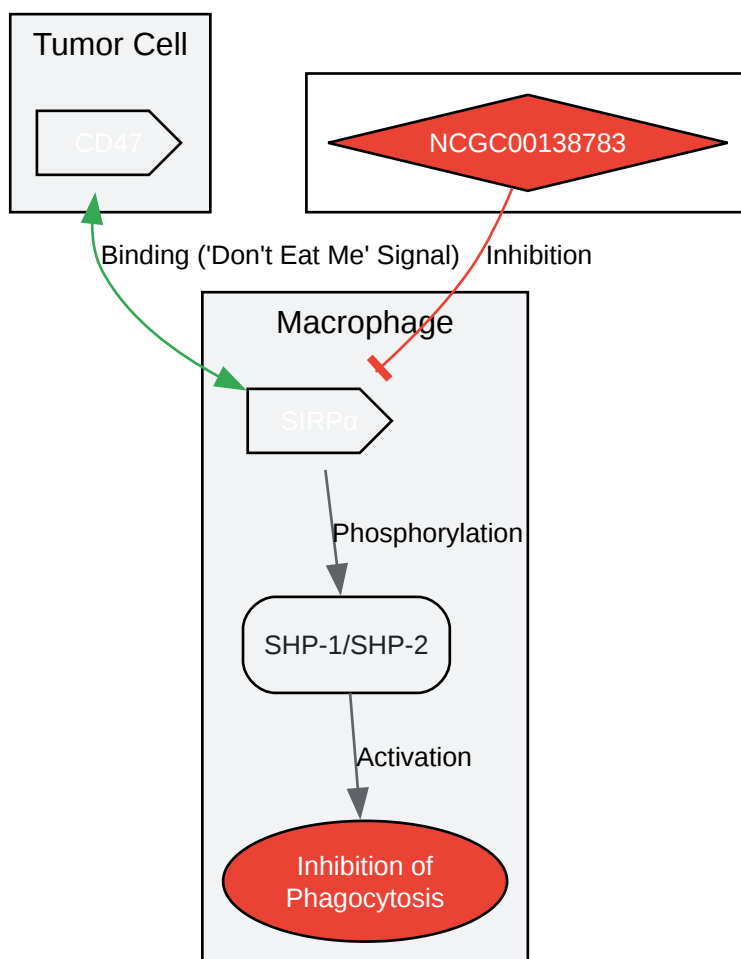
- **NCGC00138783 TFA**
- Anhydrous DMSO
- Corn Oil
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

Procedure:

- Prepare a 12.5 mg/mL stock solution in DMSO:
 - Weigh the required amount of **NCGC00138783 TFA**.
 - Add the appropriate volume of anhydrous DMSO to achieve a concentration of 12.5 mg/mL.
 - If necessary, gently warm the solution and use an ultrasonic bath until the compound is fully dissolved. Visually inspect for any particulates.

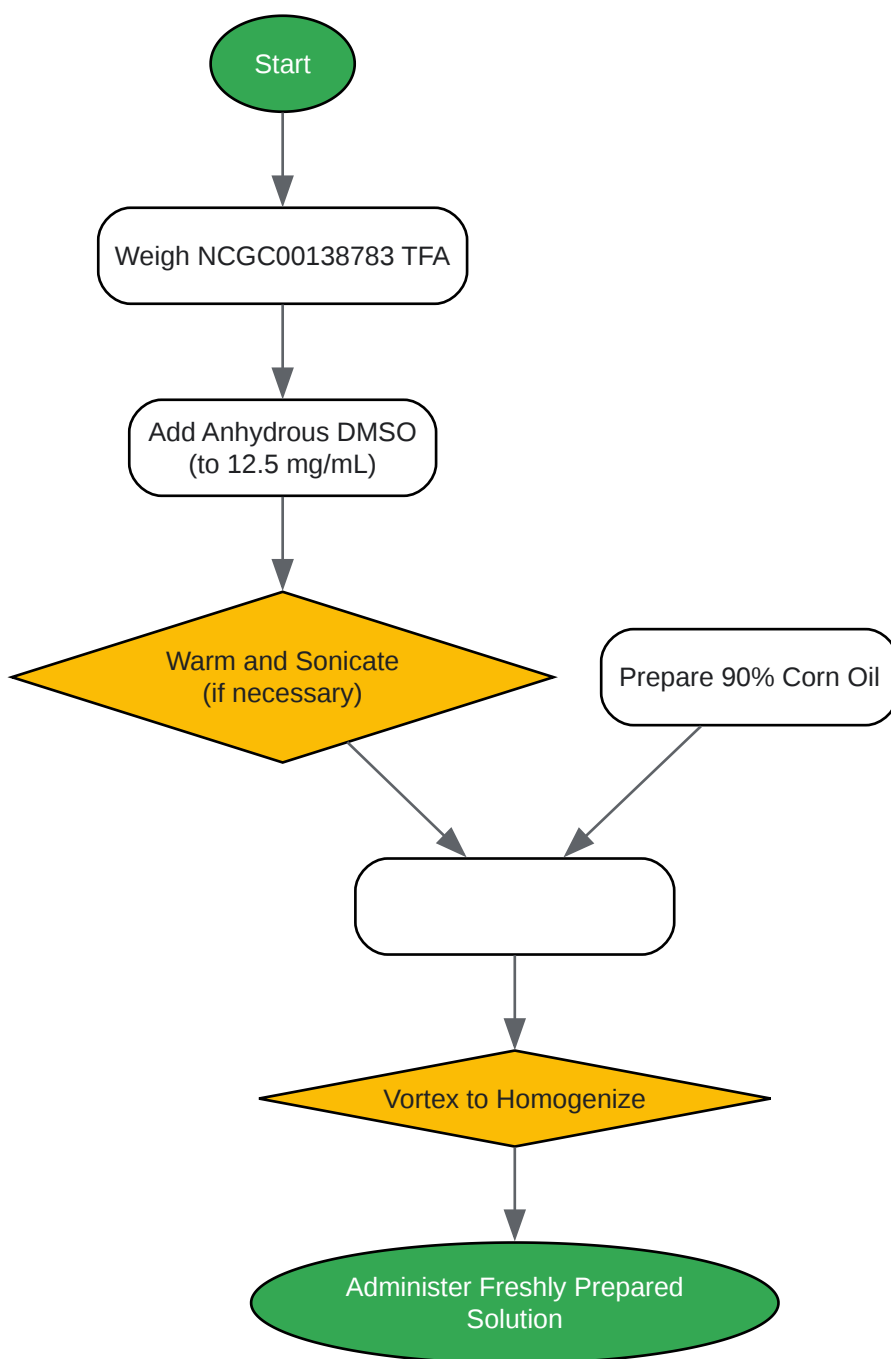
- Prepare the final working solution:
 - In a sterile tube, add 900 μL of corn oil.
 - Add 100 μL of the 12.5 mg/mL DMSO stock solution to the corn oil.
 - Mix thoroughly by vortexing or pipetting until a homogenous solution is achieved.
- Administration:
 - The working solution should be prepared fresh on the day of use.[\[2\]](#)
 - If any precipitation or phase separation is observed, the solution should be warmed and sonicated to ensure homogeneity before administration.

Signaling Pathway and Experimental Workflow



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Caption: The CD47-SIRP α signaling pathway and the inhibitory action of NCGC00138783.



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Caption: Experimental workflow for preparing **NCGC00138783 TFA** for in vivo studies.

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- To cite this document: BenchChem. [NCGC00138783 TFA solubility in DMSO and PBS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10856936#ncgc00138783-tfa-solubility-in-dms-and-pbs]

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